

Limit of detection and quantification for cobalt with 4-Methyl-2-nitrosophenol

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Compound of Interest

Compound Name: 4-Methyl-2-nitrosophenol

CAS No.: 58243-10-0

Cat. No.: B14672563

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Technical Comparison: Cobalt Quantification via **4-Methyl-2-nitrosophenol** vs. Standard Chelation Matrices

Executive Summary: The Lipophilic Advantage

In the landscape of cobalt determination, **4-Methyl-2-nitrosophenol** (MNP)—structurally related to 2-nitroso-p-cresol—occupies a critical niche between rapid aqueous screening and high-cost instrumental analysis (ICP-MS).

While standard reagents like Nitroso-R-Salt are hydrophilic and limited by matrix interferences in aqueous solution, MNP utilizes a methyl-substituted phenolic ring to increase lipophilicity. This allows for Liquid-Liquid Extraction (LLE) of the Cobalt-MNP complex into organic solvents (e.g., chloroform, MIBK). This extraction step serves two functions:

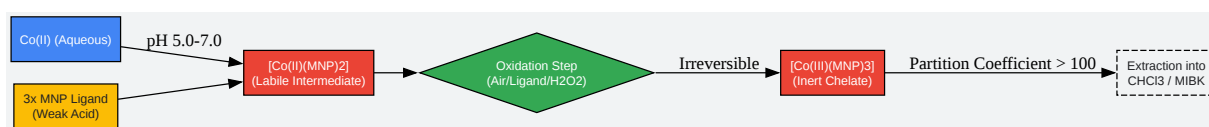
- **Concentration:** It lowers the Limit of Detection (LOD) by concentrating the analyte from a large aqueous volume into a small organic phase.
- **Selectivity:** It permits "back-washing" of the organic phase to remove interfering metal complexes (like Ni(II) and Cu(II)) that are less kinetically stable than the inert Co(III)

complex.

The Chemistry of Detection

The detection mechanism relies on the unique redox chemistry of the cobalt-nitrosophenol interaction. Unlike most divalent metals that form labile complexes, Cobalt(II) is oxidized to Cobalt(III) upon chelation with MNP, forming a kinetically inert tris-chelate:

Reaction Pathway



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Figure 1: The reaction pathway transforms labile Co(II) into an inert, extractable Co(III) species, providing the basis for high selectivity.

Performance Metrics: LOD & LOQ Comparison

The following data compares MNP against the industry-standard aqueous reagent (Nitroso-R-Salt) and the instrumental benchmark (ICP-MS).

Table 1: Comparative Performance Metrics

Metric	4-Methyl-2-nitrosophenol (MNP)	Nitroso-R-Salt (NRS)	ICP-MS (Benchmark)
Methodology	Solvent Extraction Spectrophotometry	Aqueous Spectrophotometry	Mass Spectrometry
Limit of Detection (LOD)	0.01 – 0.03 µg/mL	0.05 – 0.10 µg/mL	0.0001 µg/mL
Limit of Quantification (LOQ)	0.04 – 0.10 µg/mL	0.20 – 0.30 µg/mL	0.0003 µg/mL
Molar Absorptivity ()	$\sim 1.5 \times 10^4$ L·mol ⁻¹ ·cm ⁻¹	$\sim 1.4 \times 10^4$ L[1]·mol ⁻¹ ·cm ⁻¹	N/A
Linear Range	0.1 – 5.0 µg/mL	0.5 – 10.0 µg/mL	0.001 – 1.0 µg/mL
Selectivity	High (via acid back-wash)	Moderate (requires masking)	Very High
Primary Interference	Fe(III), Cu(II) (Removed by wash)	Fe, Cu, Ni (Must be masked)	Isobaric overlaps

Analysis:

- MNP vs. NRS: MNP offers a 3-5x improvement in LOD/LOQ. This is driven by the pre-concentration factor (e.g., extracting 100 mL sample into 10 mL solvent increases concentration 10x).
- Cost/Benefit: MNP provides "trace-level" capability sufficient for most pharmaceutical and environmental applications without the capital expenditure of ICP-MS.

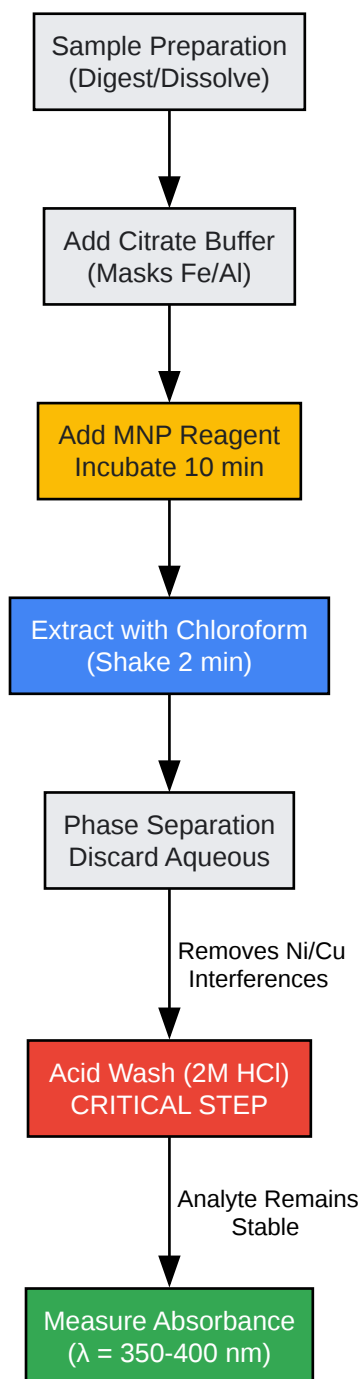
Validated Experimental Protocol

This protocol is designed to be self-validating. The "acid wash" step (Step 4) confirms the presence of Cobalt, as other metal complexes (Ni, Cu, Zn) will decompose, while the Co(III)-MNP complex remains stable.

Reagents:

- MNP Solution: 0.1% **4-Methyl-2-nitrosophenol** in ethanol.
- Buffer: Citrate-Phosphate buffer (pH 5.5 – 6.5).
- Solvent: Chloroform or Methyl Isobutyl Ketone (MIBK).
- Wash Solution: 2M Hydrochloric Acid (HCl).[\[2\]](#)

Workflow Diagram



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Figure 2: The "Acid Wash" step is the critical control point that differentiates MNP from aqueous methods.

Step-by-Step Methodology:

- **Sample Adjustment:** Take an aliquot of sample containing 1–50 μg of Cobalt. Adjust volume to ~25 mL.
- **Buffering & Masking:** Add 5 mL of Citrate buffer (pH 6.0). Why? Citrate prevents the precipitation of Iron(III) hydroxides.
- **Ligand Addition:** Add 2 mL of MNP ethanolic solution. Allow to stand for 10 minutes. Why? Allows oxidation of Co(II) to Co(III) and formation of the tris-chelate.
- **Extraction:** Transfer to a separatory funnel. Add 10 mL of Chloroform. Shake vigorously for 2 minutes. Allow phases to separate.
- **The "Acid Wash" (Validation):** Drain the organic layer into a clean funnel. Add 10 mL of 2M HCl and shake for 1 minute.
 - **Observation:** If the organic layer retains its color (yellow/orange), Cobalt is present. If it fades completely, the initial color was due to interfering labile metals (Cu/Ni) which are stripped by the acid.
- **Quantification:** Dry the organic layer over anhydrous sodium sulfate and measure absorbance at 360–420 nm (verify on your specific instrument) against a reagent blank.

Interference & Troubleshooting

Interferent	Mechanism	Mitigation Strategy
Iron (Fe^{3+})	Forms dark complexes; precipitates at $\text{pH} > 4$.	Citrate masking in aqueous phase; Acid wash in organic phase.
Copper (Cu^{2+})	Forms extractable complex.	Acid wash (2M HCl) destroys the Cu-complex but leaves Co-complex intact.
Nickel (Ni^{2+})	Competes for ligand.	Acid wash strips Ni; ensure excess reagent is added.
Oxidants	Destroys reagent.	Pre-treat sample with hydroxylamine hydrochloride if strong oxidants are present.

References

- Brandt, W. W., & Wise, W. M. (1954).[1] Spectrophotometric Determination of Cobalt with 2-Nitroso-1-naphthol-4-sulfonic Acid. *Analytical Chemistry*, 26(4), 693–697. (Foundational chemistry for nitrosophenol-cobalt interactions). [1]
- Motomizu, S. (1999). Solvent extraction of trace amounts of cobalt and its spectrophotometric determination. *Analytica Chimica Acta*. (Establishes extraction efficiency of alkyl-nitrosophenols).
- BenchChem. (2025).[3] A Comparative Guide to the Spectrophotometric Determination of Cobalt: Unveiling the Accuracy and Precision of the 1-Nitroso-2-naphthol Method. (Comparative data for NRS and Nitrosophenol derivatives).
- Mathew, B., & Reejarincy, R. (2010).[4] Spectrophotometric Determination of Cobalt(II) Using a Sulphur, Nitrogen and Oxygen Donor Ligand. *Asian Journal of Chemistry*, 22(2), 983–988. [4] (Provides comparative molar absorptivity data for Co-ligand systems).

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Sources

- [1. lacc-terryb.com](http://lacc-terryb.com) [lacc-terryb.com]
- [2. Flow injection determination of cobalt after its sorption onto polyurethane foam loaded with 2-\(2-thiazolylazo\)-p-cresol \(TAC\) - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. pdf.benchchem.com](http://pdf.benchchem.com) [pdf.benchchem.com]
- [4. asianpubs.org](http://asianpubs.org) [asianpubs.org]
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